

Sodium 1-heptanesulfonate monohydrate molecular weight and formula.

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Compound of Interest

Compound Name: *Sodium 1-heptanesulfonate
monohydrate*

Cat. No.: *B1324521*

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In-Depth Technical Guide: Sodium 1-Heptanesulfonate Monohydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, applications, and experimental considerations for **sodium 1-heptanesulfonate monohydrate**. This ion-pairing agent is a critical reagent in various analytical and separation techniques, particularly within the pharmaceutical and biotechnology sectors.

Core Physicochemical Data

A clear distinction between the monohydrate and anhydrous forms of sodium 1-heptanesulfonate is crucial for accurate experimental design and data interpretation. The key quantitative data are summarized below.

Property	Sodium 1-Heptanesulfonate Monohydrate	Sodium 1-Heptanesulfonate Anhydrous
Molecular Formula	$C_7H_{17}NaO_4S$ [1][2]	$C_7H_{15}NaO_3S$ [3][4]
Linear Formula	$CH_3(CH_2)_6SO_3Na \cdot H_2O$ [1]	$C_7H_{15}O_3SNa$
Molecular Weight	220.26 g/mol [1][2][5]	202.25 g/mol [3][4]
CAS Number	207300-90-1[5]	22767-50-6[3]
Appearance	White crystals or powder[1]	White crystals[3]
Melting Point	>300 °C[1]	>300 °C[3]

Applications in Research and Drug Development

Sodium 1-heptanesulfonate is primarily utilized as an ion-pairing reagent in reverse-phase high-performance liquid chromatography (RP-HPLC). Its amphiphilic nature, possessing a hydrophobic heptyl chain and a hydrophilic sulfonate group, allows it to interact with both the stationary phase and charged analytes. This interaction modifies the retention characteristics of polar and ionic compounds, enabling their separation and quantification.

Key applications include:

- **Analysis of Pharmaceuticals:** It is widely employed for the quality control and analysis of drugs, including peptides, proteins, and small molecule therapeutics.
- **Metabolomics:** Researchers use it to separate and identify endogenous metabolites in complex biological matrices.
- **Environmental Analysis:** It aids in the detection and quantification of polar pollutants in environmental samples.

Experimental Protocol: Ion-Pairing Chromatography for Peptide Analysis

This section details a general methodology for the use of **sodium 1-heptanesulfonate monohydrate** in the HPLC analysis of a peptide sample.

1. Mobile Phase Preparation:

- Aqueous Component (Mobile Phase A): Prepare a solution of 100 mM **sodium 1-heptanesulfonate monohydrate** in ultrapure water. Adjust the pH to 3.0 using phosphoric acid. Filter the solution through a 0.22 µm membrane filter.
- Organic Component (Mobile Phase B): Acetonitrile (HPLC grade).

2. Chromatographic Conditions:

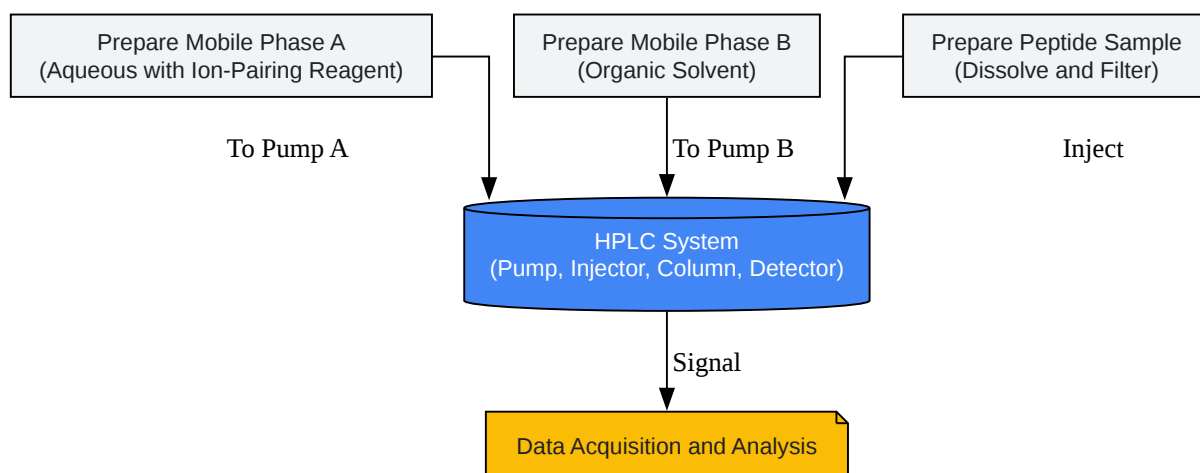
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 214 nm.
- Injection Volume: 20 µL.
- Gradient Elution:
 - 0-5 min: 95% A, 5% B
 - 5-25 min: Linear gradient to 40% A, 60% B
 - 25-30 min: Hold at 40% A, 60% B
 - 30-35 min: Return to initial conditions (95% A, 5% B)
 - 35-45 min: Column re-equilibration.

3. Sample Preparation:

- Dissolve the peptide sample in Mobile Phase A to a final concentration of 1 mg/mL.
- Filter the sample through a 0.45 µm syringe filter before injection.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol described above.



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Caption: Workflow for Peptide Analysis using Ion-Pairing HPLC.

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